

Application Notes and Protocols for ALRT1550

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Compound of Interest

Compound Name: ALRT1550

Cat. No.: B1667003

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I. Introduction

ALRT1550 is a potent and selective synthetic retinoid that acts as a retinoic acid receptor (RAR) agonist. It has demonstrated significant anti-proliferative activity in various cancer cell lines and in vivo tumor models. These application notes provide detailed protocols for the preparation and handling of **ALRT1550** solutions and an overview of its stability and mechanism of action.

II. Physicochemical Properties and Storage

A summary of the key physicochemical properties and storage recommendations for **ALRT1550** is provided in the table below.

Property	Data
Chemical Name	(2E,4E,6E)-7-(3,5-di-tert-butylphenyl)-3-methylocta-2,4,6-trienoic acid
Molecular Formula	C ₂₃ H ₃₂ O ₂
Molecular Weight	340.5 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
Storage of Solid	Short-term (days to weeks): 0 - 4°C, dark. Long-term (months to years): -20°C, dark.
Shelf Life of Solid	>2 years if stored properly.

III. ALRT1550 Solution Preparation and Stability

A. Stock Solution Preparation

Objective: To prepare a high-concentration stock solution of **ALRT1550** in DMSO for subsequent dilution.

Materials:

- **ALRT1550** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- Determine the desired stock concentration. A common starting concentration for a stock solution is 10 mM.

- Calculate the required amount of **ALRT1550**.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of a 10 mM stock: $10 \text{ mM} \times 1 \text{ mL} \times 340.5 \text{ g/mol} = 3.405 \text{ mg}$
- Weigh the **ALRT1550** powder accurately using a calibrated analytical balance in a sterile environment.
- Add the appropriate volume of DMSO to the vial containing the **ALRT1550** powder.
- Vortex the solution until the **ALRT1550** is completely dissolved. Gentle warming in a water bath ($\leq 37^{\circ}\text{C}$) may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C for long-term storage.

B. In Vitro Working Solution Preparation

Objective: To prepare diluted solutions of **ALRT1550** in cell culture medium for in vitro experiments.

Materials:

- **ALRT1550** stock solution in DMSO
- Sterile cell culture medium
- Sterile serological pipettes and pipette tips

Protocol:

- Thaw an aliquot of the **ALRT1550** stock solution at room temperature.
- Determine the final desired concentrations for your experiment. Published studies have used concentrations ranging from $0.1 \mu\text{M}$ to $10 \mu\text{M}$.

- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform a multi-step dilution to ensure accuracy and to minimize the final DMSO concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically $\leq 0.1\%$, to avoid solvent-induced cytotoxicity.
- Example Dilution Series (for a final volume of 1 mL):
 - To prepare a 10 μM working solution from a 10 mM stock, add 1 μL of the 10 mM stock to 999 μL of cell culture medium. This results in a final DMSO concentration of 0.1%.
 - For lower concentrations, perform subsequent dilutions from the 10 μM working solution.
- Add the final working solutions to your cell cultures. Prepare a vehicle control using the same final concentration of DMSO in the cell culture medium.

C. In Vivo Formulation Preparation (for Oral Gavage)

Objective: To prepare a formulation of **ALRT1550** suitable for oral administration in mice.

Materials:

- **ALRT1550** powder
- DMSO
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile saline (0.9% NaCl)
- Sterile tubes for preparation and storage

Protocol:

- Determine the required dose and final concentration of **ALRT1550** for your in vivo study.

- A common vehicle formulation for poorly water-soluble compounds for oral gavage in mice is a co-solvent system. A typical formulation consists of:
 - 5-10% DMSO
 - 40% PEG300
 - 5% Tween 80
 - 45-50% Saline
- Preparation Steps: a. Weigh the required amount of **ALRT1550**. b. Dissolve the **ALRT1550** in DMSO first. c. Add PEG300 and Tween 80 and mix thoroughly. d. Slowly add the saline while vortexing to form a clear solution or a stable suspension.
- Administer the formulation to mice via oral gavage. The volume administered should be based on the animal's body weight (e.g., 10 mL/kg).
- Prepare the formulation fresh daily due to the potential for precipitation and degradation.

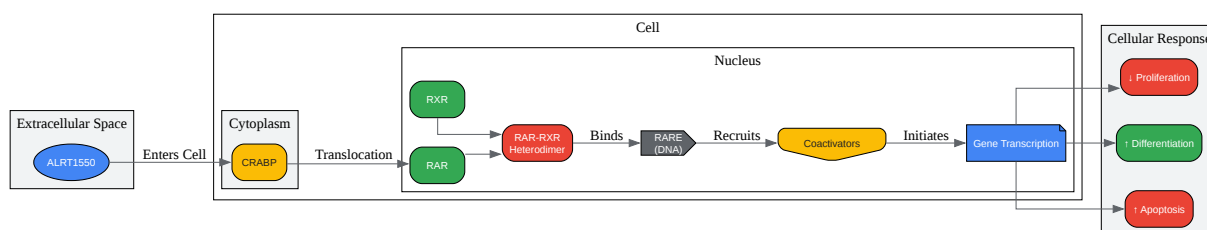
D. Solution Stability

Based on the stability of similar retinoids in solution, the following recommendations are provided for **ALRT1550** solutions.

Solution Type	Storage Temperature	Recommended Shelf Life
DMSO Stock	-20°C	Prepare fresh. If stored, use within a few days and protect from light.
In Vitro Working	Room Temperature	Use immediately after preparation.
In Vivo Formulation	Room Temperature	Prepare fresh daily and use immediately.

IV. Mechanism of Action and Signaling Pathway

ALRT1550 exerts its biological effects by selectively binding to and activating Retinoic Acid Receptors (RARs), which are nuclear hormone receptors. Upon ligand binding, RARs form heterodimers with Retinoid X Receptors (RXRs). This complex then binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes, leading to the modulation of gene transcription. This ultimately affects cellular processes such as proliferation, differentiation, and apoptosis.

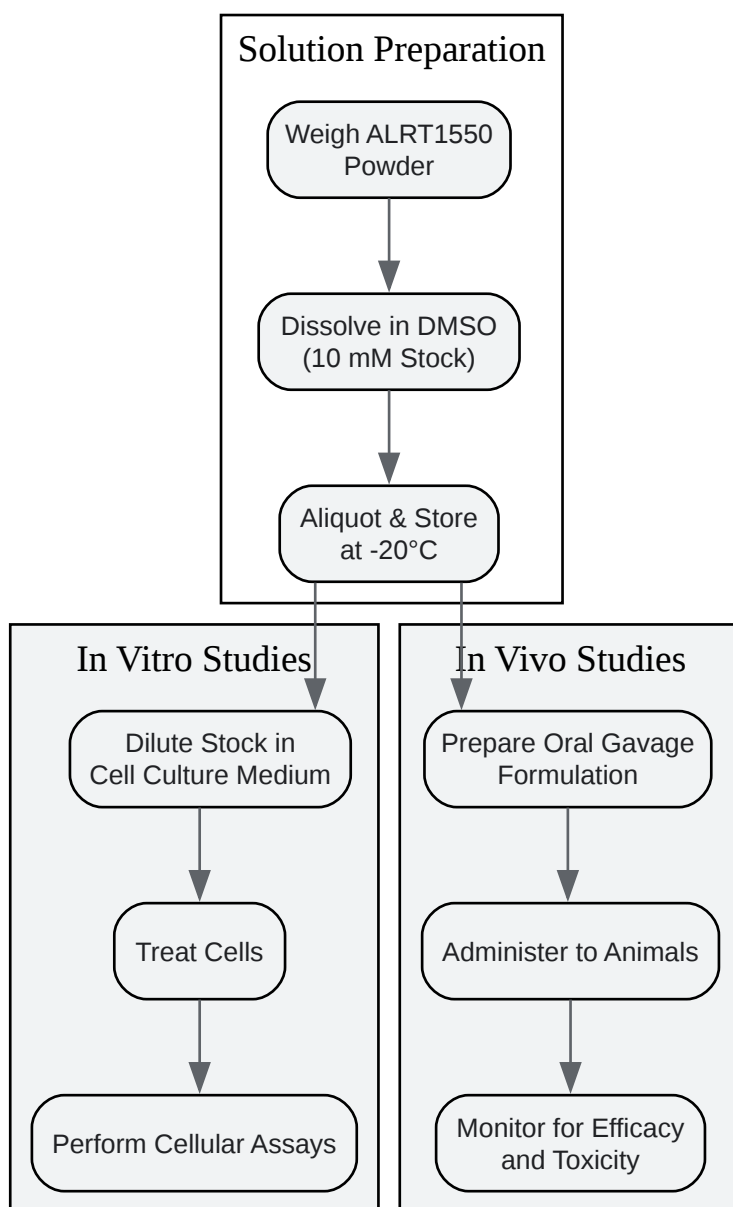


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Caption: **ALRT1550** signaling pathway.

V. Experimental Workflows

The following diagram illustrates a general workflow for preparing and using **ALRT1550** solutions in experimental settings.



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Caption: Experimental workflow for **ALRT1550**.

Disclaimer: These protocols are intended as a guide. Researchers should optimize conditions for their specific experimental systems. Always handle **ALRT1550** and DMSO with appropriate personal protective equipment in a suitable laboratory environment.

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